

# An In-depth Technical Guide to Piperazine Hexahydrate: Structure, Properties, and Applications

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## Compound of Interest

Compound Name: Piperazine hexahydrate

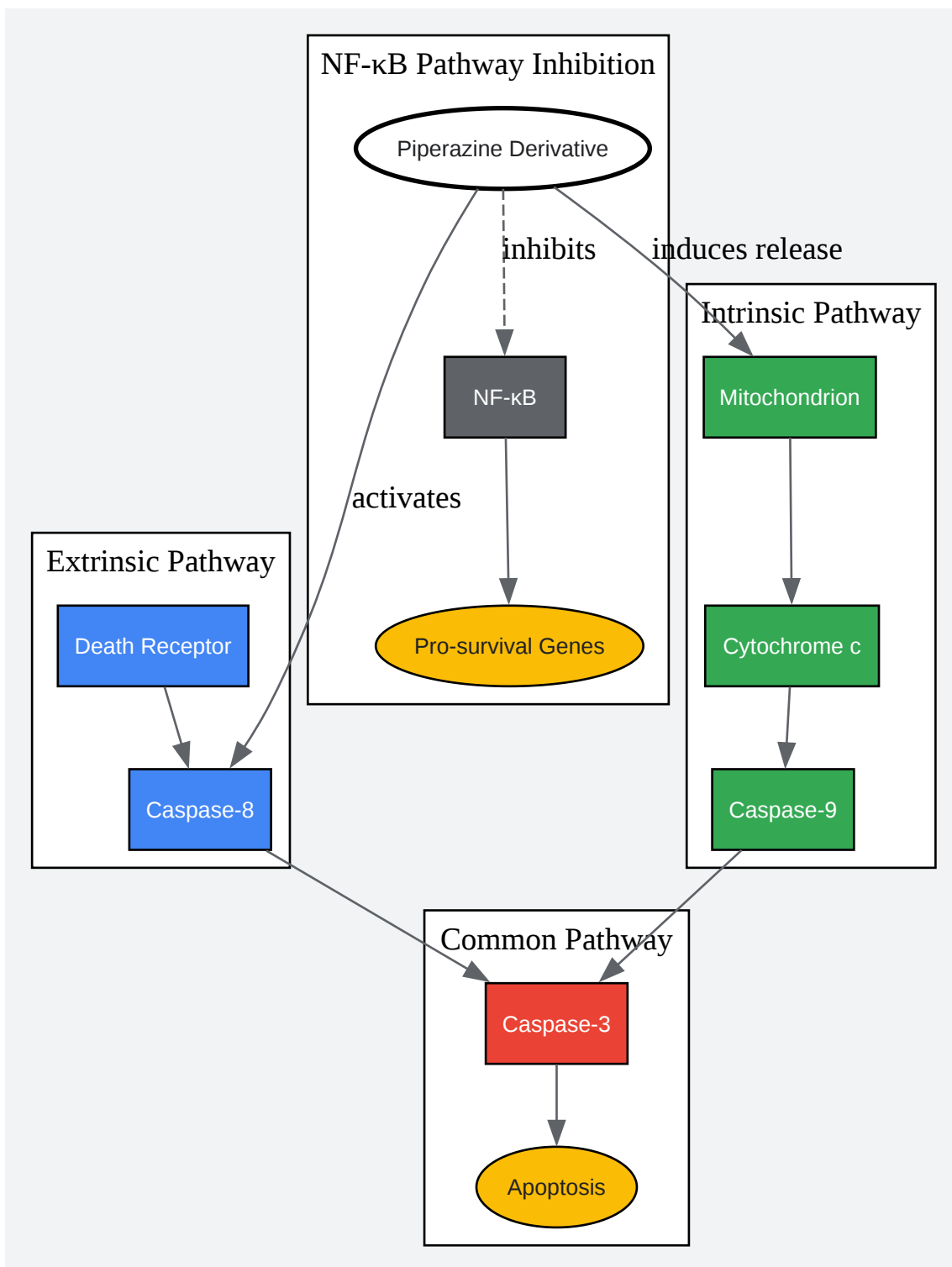
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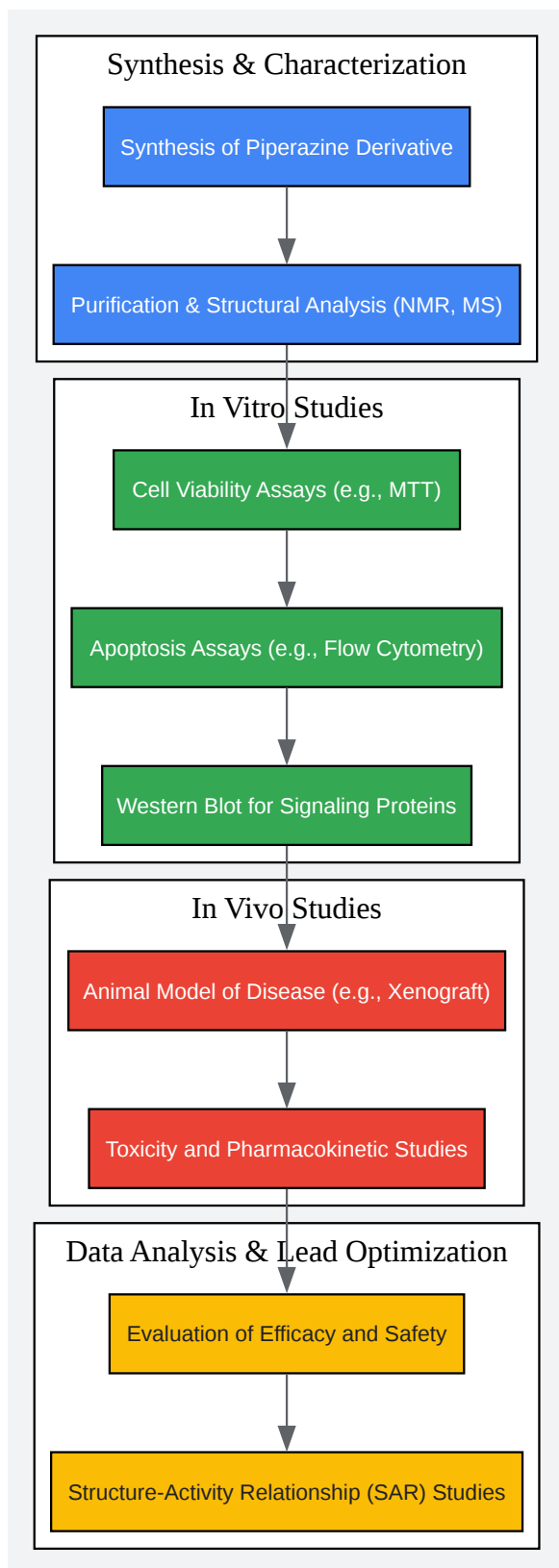
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This technical guide provides a comprehensive overview of **piperazine hexahydrate**, focusing on its chemical structure, physicochemical properties, and its significance in research and drug development. The information is intended for researchers, scientists, and professionals in the field of drug development and chemical analysis.

## Chemical Structure

**Piperazine hexahydrate** ( $C_4H_{10}N_2 \cdot 6H_2O$ ) is the hydrated form of piperazine, an organic compound containing a six-membered ring with two opposing nitrogen atoms.<sup>[1][2]</sup> The crystal structure of **piperazine hexahydrate** is monoclinic pseudo-tetragonal.<sup>[3][4]</sup> In this structure, the piperazine molecule is in a chair conformation. The water molecules form a hydrogen-bonded framework of puckered layers composed of edge-sharing pentagons.<sup>[3][4][5]</sup> These layers are then joined into a three-dimensional structure through hydrogen bonds with the nitrogen atoms of the piperazine molecules.<sup>[3][4]</sup> This arrangement is related to clathrate hydrate structures.<sup>[3]</sup>





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## References

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